

Basic Yellow 11 chemical structure and properties

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Compound of Interest

Compound Name: Basic Yellow 11

Cat. No.: B1668945

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An In-Depth Technical Guide to Basic Yellow 11

For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 11, also known by its Colour Index name C.I. 48055, is a synthetic cationic dye belonging to the methine class.^{[1][2]} It is characterized by its brilliant yellow hue and is utilized in various industrial and research applications. This technical guide provides a comprehensive overview of the chemical structure, properties, and known applications of **Basic Yellow 11**, with a focus on delivering detailed information for scientific and research purposes.

Chemical Structure and Identification

Basic Yellow 11 is a complex organic molecule with a chemical structure centered around an indolium ring system linked to a dimethoxyaniline moiety via a vinyl group. This structure is responsible for its characteristic color and cationic nature.

IUPAC Name: 2-[(E)-2-(2,4-dimethoxyanilino)ethenyl]-1,3,3-trimethyl-3H-indolium chloride^[3]

Chemical Formula: $C_{21}H_{25}ClN_2O_2$ ^{[1][2][3]}

Molecular Structure: The core structure consists of a 1,3,3-trimethyl-3H-indolium cation linked at the 2-position to a 2,4-dimethoxyaniline through an ethenyl bridge. The positive charge on the indolium nitrogen is balanced by a chloride anion.

Physicochemical Properties

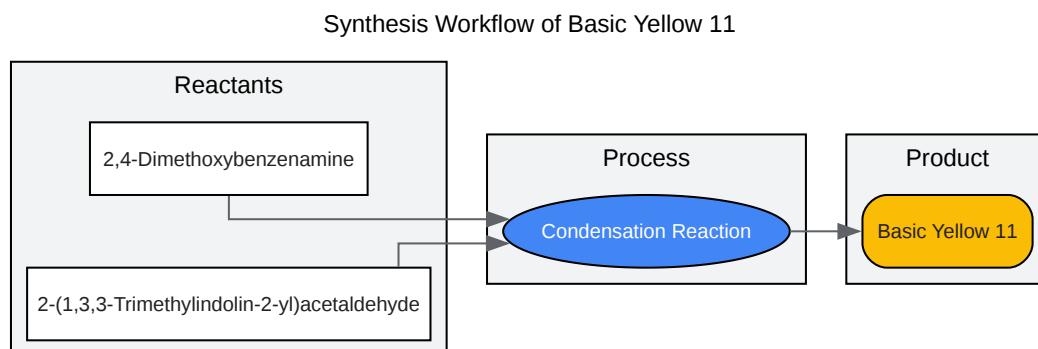
Quantitative data for several physicochemical properties of **Basic Yellow 11** are summarized in the table below. It is important to note that experimental data for properties such as melting and boiling points are not readily available in the cited literature.

Property	Value	Source
Molecular Weight	372.89 g/mol	[1][2][4]
CAS Number	4208-80-4	[1][3]
Appearance	Brilliant yellow to greenish-yellow powder	[1]
Solubility	Soluble in hot water and ethanol; slightly soluble in cold water.	[1]
Absorbance Maximum (λ_{max})	422 nm	[5]

Synthesis

The synthesis of **Basic Yellow 11** is achieved through the condensation reaction of two key precursors: 2-(1,3,3-Trimethylindolin-2-yl)acetaldehyde and 2,4-Dimethoxybenzenamine.[1][2] While detailed, step-by-step experimental protocols are not available in the public domain, the general synthetic workflow is understood to involve the formation of the ethenyl bridge between the two reactant molecules.

Below is a logical workflow diagram illustrating the synthesis process.



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Caption: Logical workflow for the synthesis of **Basic Yellow 11**.

Applications

Basic Yellow 11 finds its primary applications as a dye in various industries. Its cationic nature makes it particularly effective for dyeing materials with anionic characteristics.

- Textile Industry: It is used for dyeing acrylic fabrics, as well as vinegar fiber and polyvinyl chloride (PVC) fibers.^[1]
- Cosmetics: The dye is also used in hair dyeing formulations.^[3]

Due to its distinct spectral properties, **Basic Yellow 11** may also have potential applications in research areas such as fluorescence microscopy and as a biological stain, although these applications are less documented.

Experimental Protocols

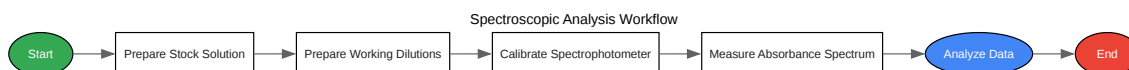
Detailed experimental protocols for the synthesis, analysis, or application of **Basic Yellow 11** are not extensively reported in the available scientific literature. Researchers interested in

utilizing this compound would need to develop specific protocols based on its known chemical properties and general laboratory procedures for handling and using organic dyes.

General Spectroscopic Analysis Protocol: A general protocol for obtaining the UV-Vis absorbance spectrum of **Basic Yellow 11** would involve the following steps:

- Preparation of a Stock Solution: Accurately weigh a small amount of **Basic Yellow 11** powder and dissolve it in a suitable solvent, such as ethanol or hot water, to create a stock solution of known concentration.
- Preparation of Working Solutions: Prepare a series of dilutions from the stock solution to find a concentration that gives an absorbance reading within the linear range of the spectrophotometer (typically between 0.1 and 1.0).
- Spectrophotometer Setup: Calibrate the UV-Vis spectrophotometer with a blank solution (the pure solvent used to dissolve the dye).
- Measurement: Record the absorbance spectrum of the working solution over a wavelength range that includes the expected λ_{max} (e.g., 300-600 nm). The peak absorbance should be observed around 422 nm.[5]

The following diagram illustrates a general workflow for the spectroscopic analysis of **Basic Yellow 11**.



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Caption: General workflow for UV-Vis spectroscopic analysis.

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